

# history of Nikkomycin discovery from Streptomyces tendae

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Nikkomycin**

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An In-depth Technical Guide to the Discovery of **Nikkomycin** from *Streptomyces tendae*

Authored for Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Nikkomycin**, a nucleoside-peptide antibiotic, represents a significant class of antifungal agents due to its specific mechanism of action targeting chitin synthase, an enzyme essential for fungal cell wall integrity but absent in mammals. This technical guide provides a comprehensive overview of the history of **Nikkomycin**'s discovery from the soil bacterium *Streptomyces tendae*. It details the biosynthetic pathways, regulatory networks, and quantitative data on its antifungal activity. Furthermore, this guide furnishes detailed experimental protocols for the isolation of the producing organism, fermentation, purification, and bioactivity assays, serving as a valuable resource for researchers in the fields of natural product discovery and antifungal drug development.

## Introduction: The Emergence of a Novel Antifungal

The discovery of **Nikkomycin** in the 1970s by researchers at Bayer AG marked a pivotal moment in the search for novel antifungal agents<sup>[1]</sup>. Isolated from the fermentation broth of *Streptomyces tendae*, a Gram-positive, filamentous bacterium found in soil in France, the **Nikkomycin** complex was identified as a potent inhibitor of chitin synthesis<sup>[1][2][3]</sup>. **Nikkomycin Z**, a key component of this complex, has since garnered significant interest for its potential in treating various fungal infections, particularly those caused by dimorphic fungi like

Coccidioides immitis[1][4][5]. Its unique mode of action offers a selective advantage, making it a promising candidate for clinical development[5].

## The Producing Organism: *Streptomyces tendae*

*Streptomyces tendae* is a member of the Actinomycetes, a group of bacteria renowned for their ability to produce a wide array of secondary metabolites, including a majority of clinically used antibiotics[6]. These soil-dwelling microbes exhibit a complex life cycle, forming mycelial networks and producing spores. The production of secondary metabolites like **Nikkomycin** is often linked to the morphological differentiation of the organism and is influenced by nutritional and environmental factors[7][8].

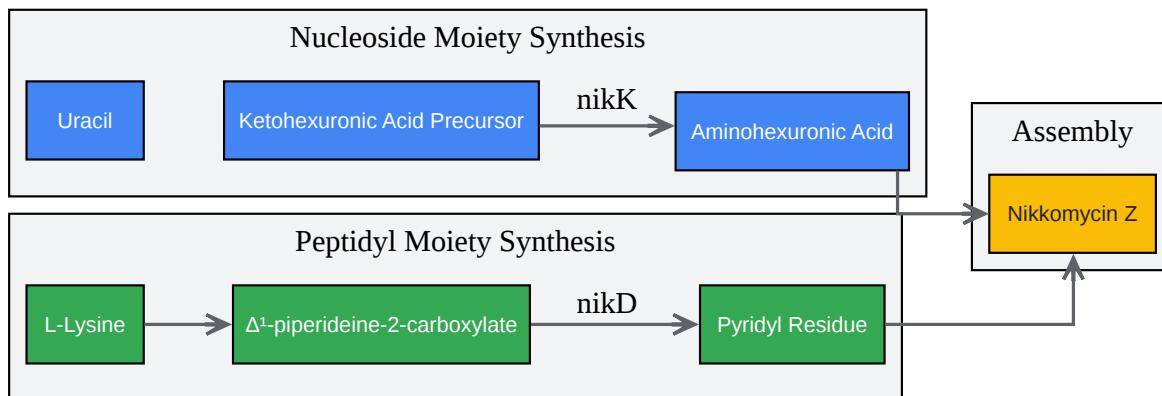
## Biosynthesis and Regulation of **Nikkomycin**

The biosynthesis of **Nikkomycin** is a complex process orchestrated by a dedicated gene cluster within the *Streptomyces tendae* genome[2][9]. The pathway involves the formation of a nucleoside moiety and a peptidyl moiety, which are subsequently condensed[2].

## The **Nikkomycin** Biosynthetic Gene Cluster

The entire set of structural genes for **Nikkomycin** synthesis has been cloned and expressed heterologously in *Streptomyces lividans*[9]. Key genes in the cluster include:

- nikK: Encodes a PLP-dependent aminotransferase responsible for introducing the amino group into the ketohexuronic acid precursor of the nucleoside moiety[10].
- nikD: Involved in the biosynthesis of the pyridyl residue of the peptidyl moiety from L-lysine[11].
- nikQ: A gene responsible for the biosynthesis of the closely related byproduct, **Nikkomycin X**. Disruption of this gene is a key strategy for improving the yield and purity of **Nikkomycin Z**[12].

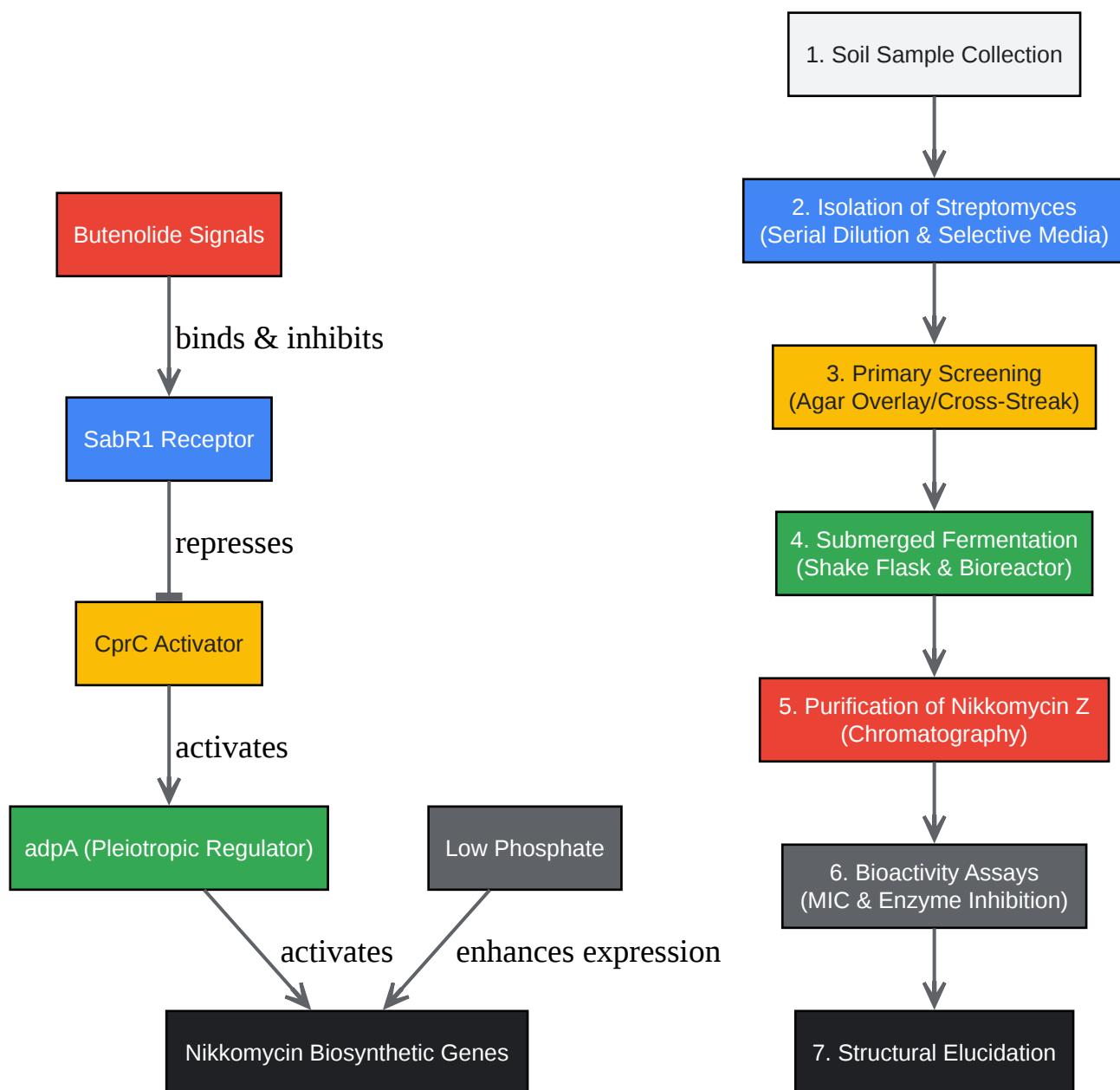


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A simplified overview of the **Nikkomycin** Z biosynthetic pathway in *S. tendae*.

## Regulatory Network

The production of **Nikkomycin** is tightly regulated by a complex network of signaling pathways that respond to nutritional cues and global regulators[2]. Butenolides, a class of signaling molecules, have been shown to regulate **Nikkomycin** biosynthesis in the related species *Streptomyces ansochromogenes*[13]. This regulation involves a cognate receptor, SabR1, which controls the expression of pleiotropic regulatory genes like adpA[13]. Overexpression of pathway-specific regulatory genes, such as sanG, has been shown to significantly increase **Nikkomycin** production. Phosphate concentration in the fermentation medium also plays a crucial role; decreasing the phosphate supply can enhance the productivity of **Nikkomycins**[7].



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- To cite this document: BenchChem. [history of Nikkomycin discovery from Streptomyces tendae]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1203212#history-of-nikkomycin-discovery-from-streptomyces-tendae>]

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